

Application Notes and Protocols: Auranofin Treatment in 3D Cell Culture

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Compound of Interest

Compound Name: Auranofin

Cat. No.: B1666135

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Audience: Researchers, scientists, and drug development professionals.

Introduction

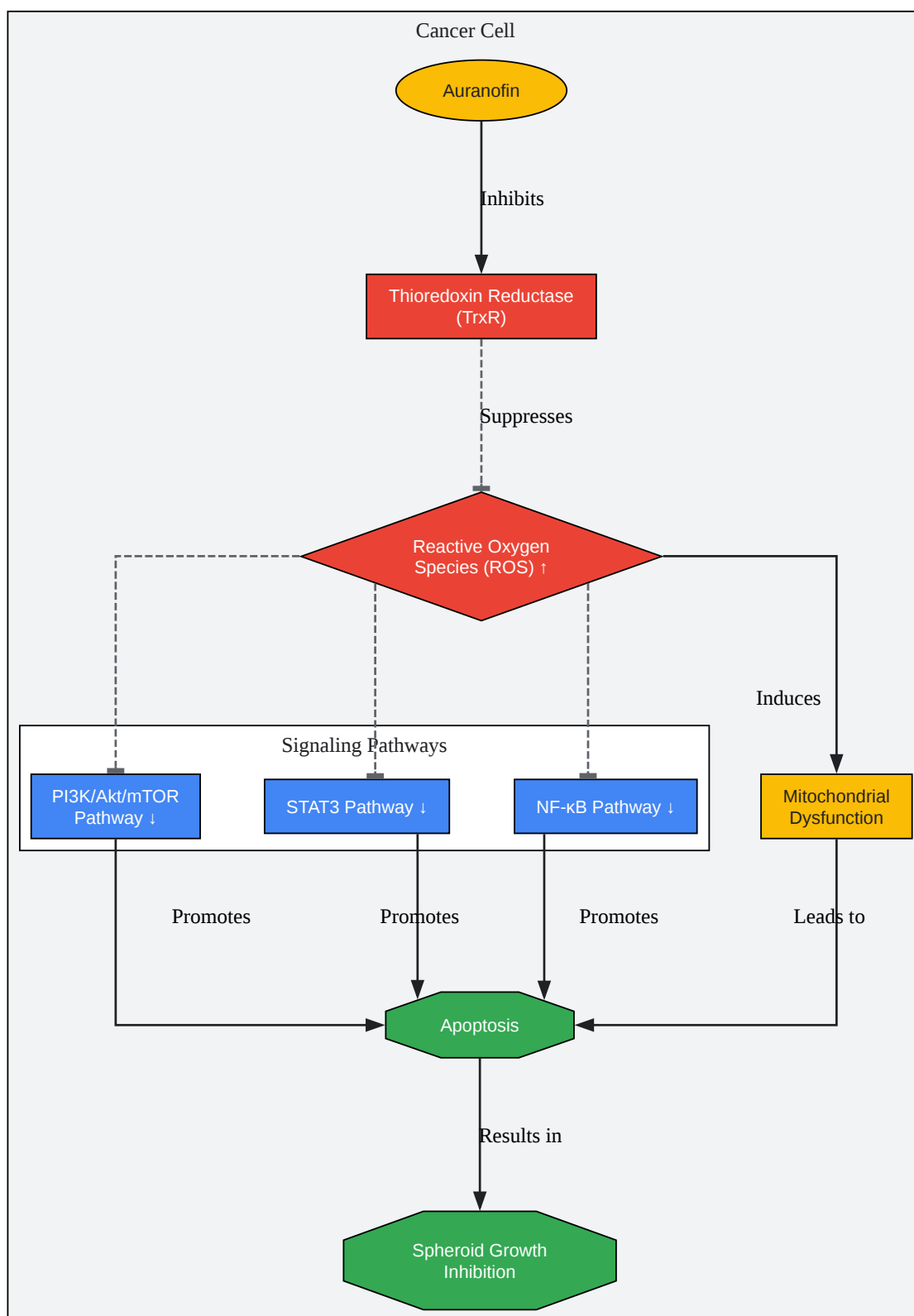
Auranofin is a gold-containing compound approved for the treatment of rheumatoid arthritis. It is currently being repurposed for oncology applications due to its potent anticancer properties. The primary mechanism of action involves the inhibition of thioredoxin reductase (TrxR), a key enzyme in cellular redox homeostasis. Inhibition of TrxR leads to an increase in intracellular reactive oxygen species (ROS), causing oxidative stress and subsequent cell death, often through apoptosis. **Auranofin** has also been shown to modulate several critical signaling pathways implicated in cancer progression, including the PI3K/AKT/mTOR, NF- κ B, and STAT3 pathways.

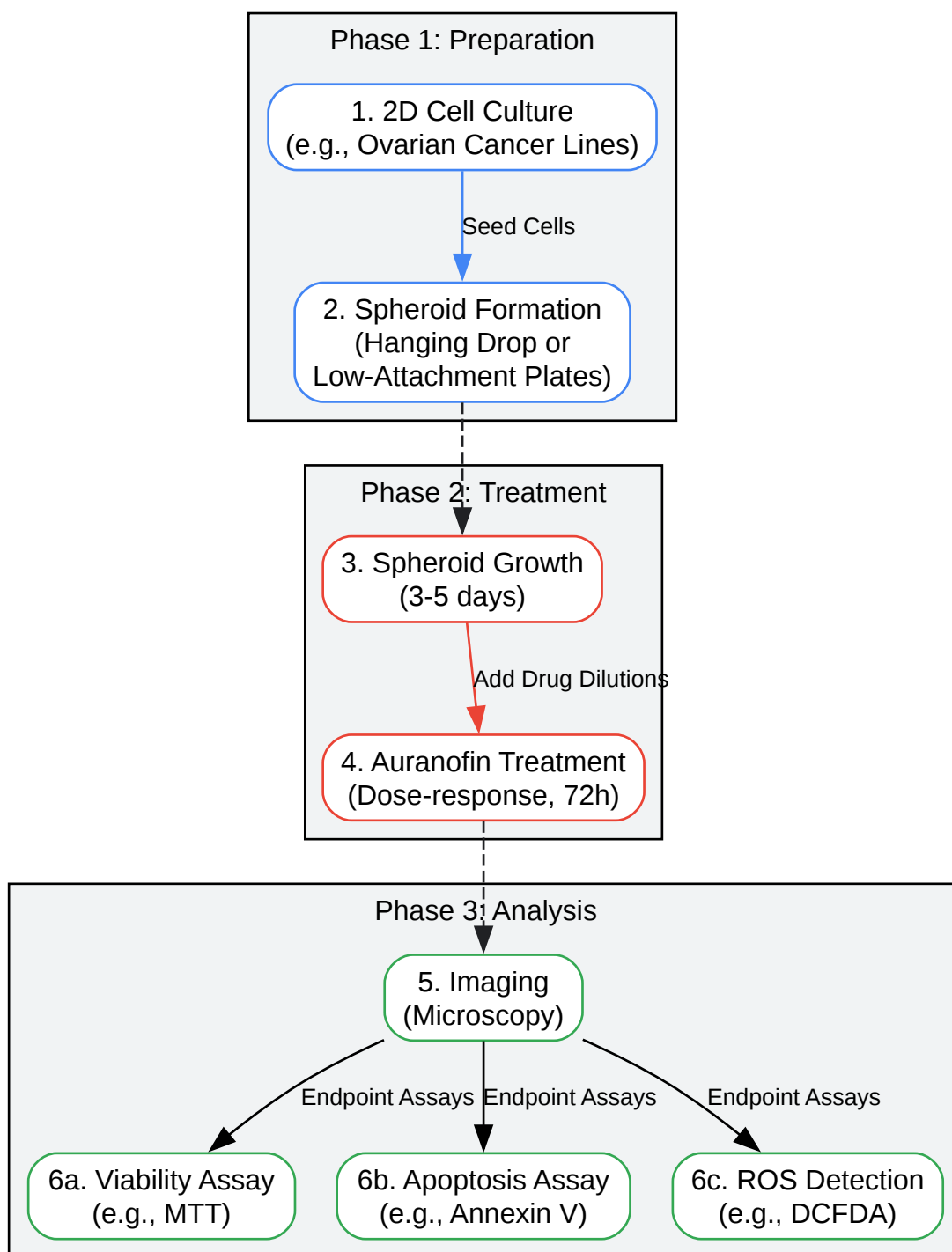
Three-dimensional (3D) cell culture models, such as spheroids, more accurately mimic the complex microenvironment of solid tumors compared to traditional 2D monolayer cultures. These models are invaluable for assessing the efficacy of anticancer agents. This document provides detailed protocols for the treatment of cancer cell spheroids with **Auranofin**, including methods for spheroid generation, viability assessment, and analysis of apoptosis and ROS production.

Key Signaling Pathways and Mechanisms

Auranofin exerts its anticancer effects through a multi-faceted mechanism of action. The central event is the induction of oxidative stress, which triggers downstream signaling cascades

leading to cell death.





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